

Comprehensive Safety and Handling Guide for 1-Bromo-7-phenylheptane

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Compound of Interest

Compound Name: 1-Bromo-7-phenylheptane

Cat. No.: B1273157

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-7-phenylheptane** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Safety Data

1-Bromo-7-phenylheptane is a halogenated organic compound that requires careful handling due to its hazardous properties. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies several key hazards associated with this substance.^[1]

Property	Value
Molecular Formula	C ₁₃ H ₁₉ Br
Molecular Weight	255.19 g/mol [1][2]
Appearance	Liquid
Boiling Point	92-94 °C[2][3]
Density	~1.2 g/cm ³ [3]
Flash Point	165.2 °C[2][3]
GHS Hazard Statements	H302: Harmful if swallowed[1]
	H312: Harmful in contact with skin[1]
	H315: Causes skin irritation[1]
	H319: Causes serious eye irritation[1]

Personal Protective Equipment (PPE)

The selection and consistent use of appropriate PPE is the primary defense against chemical exposure. All personnel handling **1-Bromo-7-phenylheptane** must use the following equipment:

- **Eye Protection:** Chemical splash goggles are mandatory. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Hand Protection:** Chemical-resistant gloves are required. Nitrile or neoprene gloves are suitable for handling bromoalkanes. Gloves should be inspected for any signs of degradation or perforation before each use and disposed of immediately after handling the chemical or if contamination is suspected.
- **Body Protection:** A standard laboratory coat must be worn at all times. For procedures with a significant risk of splashing, a chemically resistant apron over the lab coat is recommended.
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe procedure for handling **1-Bromo-7-phenylheptane** from preparation to the conclusion of the experimental work.

3.1. Preparation

- Risk Assessment: Before starting any new procedure, conduct a thorough risk assessment.
- Information Review: Review the Safety Data Sheet (SDS) for **1-Bromo-7-phenylheptane**.
- Work Area Setup: Ensure all work with **1-Bromo-7-phenylheptane** is performed inside a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible and operational.
- Spill Kit: Have a spill kit containing an inert absorbent material (e.g., vermiculite or sand) readily available.

3.2. Chemical Handling

- Don PPE: Put on all required personal protective equipment as detailed in Section 2.
- Transferring the Chemical:
 - When transferring the liquid, do so slowly and carefully to avoid splashing.
 - Use a glass stirring rod to guide the flow of the liquid when pouring from a beaker.
 - For precise measurements, use a pipette with a bulb; never pipette by mouth.
- During the Experiment:
 - Keep all containers of **1-Bromo-7-phenylheptane** sealed when not in use.
 - Maintain the fume hood sash at the lowest practical height.

- Avoid direct contact with the chemical. If skin contact occurs, immediately wash the affected area with soap and plenty of water for at least 15 minutes and seek medical attention.

3.3. Post-Experiment

- Decontamination: Clean the work area and any non-disposable equipment thoroughly.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any chemical residue on the glove's exterior.
- Hand Washing: Wash hands thoroughly with soap and water after the experiment is complete, even if gloves were worn.

Disposal Plan

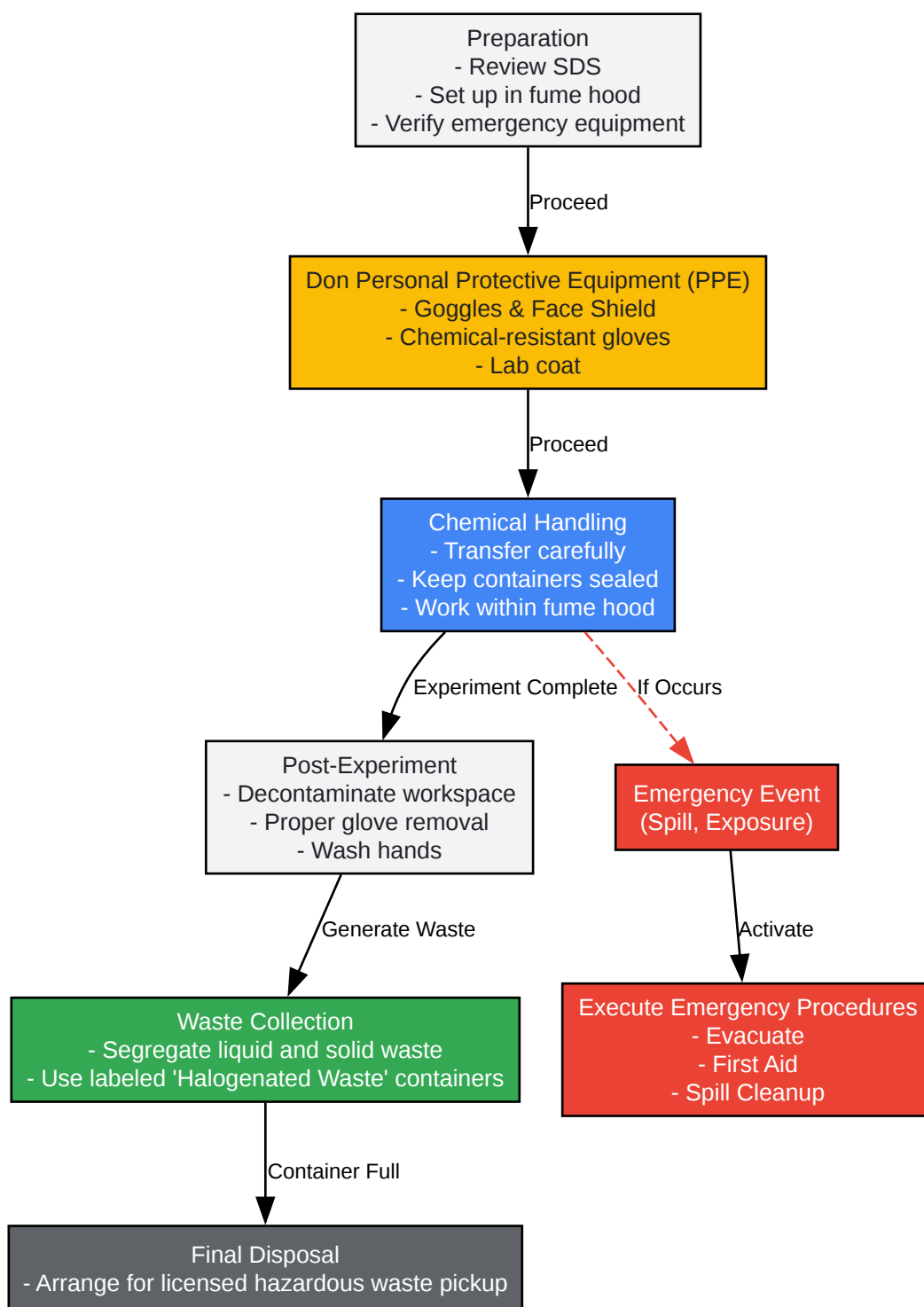
Proper disposal of **1-Bromo-7-phenylheptane** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **1-Bromo-7-phenylheptane** is a halogenated organic compound and must be disposed of as hazardous waste.
- Liquid Waste:
 - Collect all liquid waste containing **1-Bromo-7-phenylheptane** in a designated, clearly labeled, and sealed hazardous waste container for "Halogenated Organic Waste."
 - Do not mix with non-halogenated organic waste or other incompatible waste streams.
- Solid Waste:
 - Any solid materials contaminated with **1-Bromo-7-phenylheptane** (e.g., gloves, absorbent pads, pipette tips) must be collected in a separate, clearly labeled, and sealed container for "Halogenated Solid Waste."
- Disposal Method: All hazardous waste must be disposed of through a licensed professional waste disposal service. Do not pour **1-Bromo-7-phenylheptane** down the drain.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
- Spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material.
 - Collect the absorbed material into a designated hazardous waste container.
 - Clean the spill area thoroughly.
 - For large spills, evacuate the laboratory and contact the institution's environmental health and safety department.

Workflow for Safe Handling of 1-Bromo-7-phenylheptane



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Caption: Workflow for the safe handling of **1-Bromo-7-phenylheptane**.

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References

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